

Bisphenol B-d8 chemical structure and CAS number

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Compound of Interest

Compound Name: *Bisphenol B-d8*

Cat. No.: *B15622581*

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An In-Depth Technical Guide to **Bisphenol B-d8**

This technical guide provides a comprehensive overview of **Bisphenol B-d8** (BPB-d8), including its chemical structure, properties, and core applications for researchers, scientists, and drug development professionals. It details analytical methodologies where BPB-d8 serves as a critical internal standard and explores the metabolic and toxicological profile of its non-labeled analogue, Bisphenol B (BPB).

Chemical Identity and Properties

Bisphenol B-d8 is the deuterium-labeled form of Bisphenol B. Deuterium labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantitative analysis of BPB.^[1] The key chemical and physical properties are summarized below.

Property	Data	Reference
CAS Number	2469735-90-6	[2][3]
Unlabeled CAS Number	77-40-7	[4][5]
Molecular Formula	C ₁₆ H ₁₀ D ₈ O ₂	[2][5][6]
Molecular Weight	250.36 g/mol	[2][4][5]
IUPAC Name	2,3,5,6-tetradeuterio-4-[2-(2,3,5,6-tetradeuterio-4-hydroxyphenyl)butan-2-yl]phenol	[5]
Synonyms	4,4'-(1-Methylpropylidene)bisphenol-d8; 4,4'-sec-Butylidenediphenol-d8; 2,2-Bis(p-hydroxyphenyl)butane-d8	[4][6][7]
SMILES	[2H]c1c([2H])c(C(C)(CC)c2c([2H])c([2H])c(O)c([2H])c2[2H])c([2H])c([2H])c1O	[4]
Purity	>95% (HPLC) / >98%	[5][6]
Appearance	Off-White Solid	[4]

Core Applications in Analytical and Toxicological Research

The primary application of **Bisphenol B-d8** is as an internal standard for the accurate quantification of Bisphenol B in various matrices, including environmental samples, food contact materials, and biological tissues.[1] Its use is critical in studies investigating human exposure and the toxicological effects of BPB.

Bisphenol B is a structural analog of the well-known endocrine-disrupting chemical (EDC), Bisphenol A (BPA).[1] Research indicates that BPB also possesses endocrine-disrupting

properties, potentially affecting reproductive health.[8] Therefore, sensitive and accurate analytical methods, facilitated by standards like BPB-d8, are essential for regulatory monitoring and toxicological assessment.[8][9]

Experimental Protocols and Methodologies

Protocol: Quantification of Bisphenols by LC-MS/MS

This protocol outlines a general method for the high-throughput analysis of bisphenols, including BPB, in liquid samples, using BPB-d8 as an internal standard. The methodology is adapted from established techniques for multi-analyte bisphenol screening.[9]

Objective: To accurately quantify Bisphenol B concentration in a sample matrix.

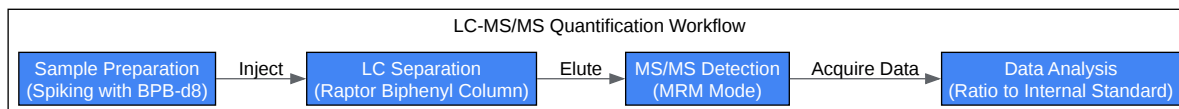
Materials:

- Raptor Biphenyl LC Column (or equivalent)[9]
- Water (LC-MS grade)
- Methanol (LC-MS grade)
- **Bisphenol B-d8** internal standard solution
- Sample to be analyzed

Procedure:

- Sample Preparation:
 - Spike a known volume of the sample with a precise amount of **Bisphenol B-d8** internal standard solution.
 - Perform solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to concentrate the analytes and remove matrix interferences.
 - Evaporate the solvent and reconstitute the residue in a suitable injection volume of the initial mobile phase.

- LC-MS/MS Analysis:
 - LC Conditions:[9]
 - Column: Raptor Biphenyl (1.8 μ m, 2.1 x 50 mm)
 - Mobile Phase A: Water
 - Mobile Phase B: Methanol
 - Gradient: Start at 30% B, increase to 100% B over 5 minutes, hold for 2 minutes, and return to initial conditions.
 - Flow Rate: 0.4 mL/min
 - Column Temperature: 40 °C
 - MS/MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Negative
 - Monitoring: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: Monitor for specific precursor-to-product ion transitions for both Bisphenol B and **Bisphenol B-d8**.
- Data Analysis:
 - Calculate the peak area ratio of the analyte (BPB) to the internal standard (BPB-d8).
 - Quantify the concentration of BPB in the original sample by comparing this ratio to a calibration curve prepared with known concentrations of BPB and a constant concentration of BPB-d8.



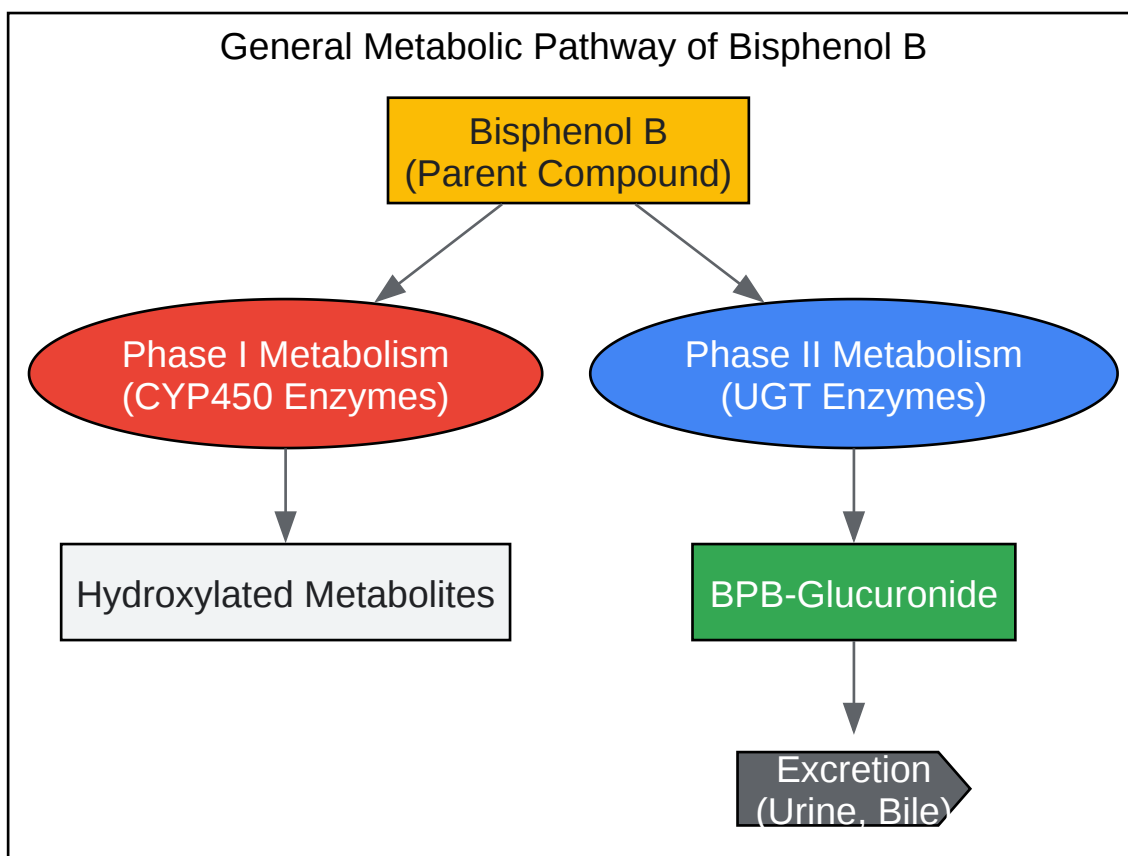
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Caption: General workflow for the quantification of Bisphenol B using BPB-d8.

Metabolic Pathways and Toxicological Profile of Bisphenol B

Understanding the metabolism and toxicity of Bisphenol B is crucial for interpreting data from exposure studies that use BPB-d8. Like other bisphenols, BPB is expected to undergo Phase I and Phase II metabolism.^[10]

- Phase I Metabolism: Primarily involves hydroxylation reactions catalyzed by cytochrome P450 (CYP) enzymes in the liver.^[10]
- Phase II Metabolism: The predominant pathway is glucuronidation, where UDP-glucuronosyltransferases (UGTs) conjugate a glucuronic acid moiety to the bisphenol, increasing its water solubility and facilitating its excretion. This is considered a major detoxification pathway.^{[10][11]}



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Caption: Predicted metabolic pathways for Bisphenol B in vivo.

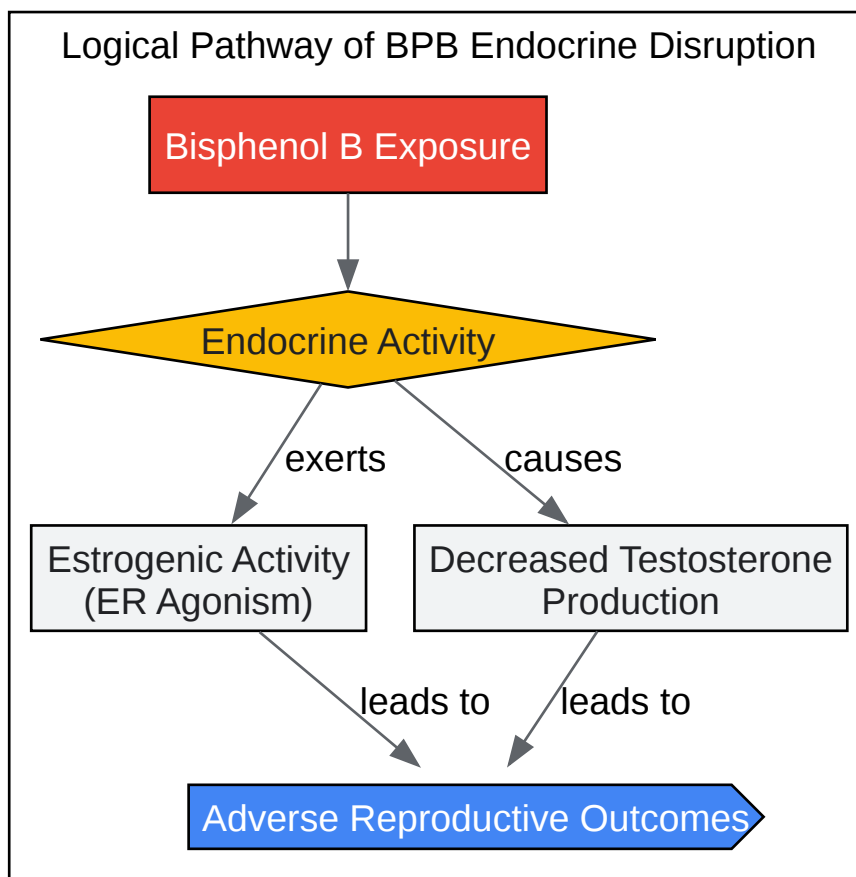
Endocrine Disruption and Toxicological Effects

Systematic reviews of available scientific literature conclude that Bisphenol B meets the World Health Organization's definition of an endocrine-disrupting chemical.[8]

Key Findings from Animal Studies:

- **Reproductive Toxicity:** Sub-chronic exposure in rats led to altered spermatogenesis, reduced weight of testes and seminal vesicles, and changes in sperm parameters.[8] In zebrafish, a 21-day reproductive study showed that BPB exposure resulted in lower egg production and reduced hatching rates.[8]
- **Mechanism of Action:** The adverse effects are linked to BPB's endocrine activity. It has been shown to decrease testosterone production and exert an estrogenic-like activity, with a

potency similar to or greater than BPA in some assays.[8] This dual action provides a plausible mechanistic link to the observed reproductive impairments.[8]



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Caption: Mechanism of Bisphenol B-induced reproductive toxicity.

Summary

Bisphenol B-d8 is an indispensable tool for researchers studying the prevalence and risk of Bisphenol B. Its role as an internal standard enables the generation of high-quality, reproducible data required for toxicological studies and regulatory decision-making. The growing body of evidence on the endocrine-disrupting properties of BPB underscores the importance of continued research in this area, a task for which BPB-d8 is fundamentally suited.

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